

Biological Activity of 1,3-Benzodioxol-5-ylacetaldehyde: A Review of Available Data

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Compound of Interest

Compound Name: 1,3-Benzodioxol-5-ylacetaldehyde

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Despite a comprehensive review of scientific literature and chemical databases, detailed information regarding the specific biological activity of **1,3-Benzodioxol-5-ylacetaldehyde**, also known as Homopiperonal, is notably scarce. Publicly available research has yet to provide specific quantitative data, detailed experimental protocols, or elucidated signaling pathways directly associated with this compound. Therefore, the creation of an in-depth technical guide with the requested data tables, experimental methodologies, and signaling pathway diagrams is not feasible at this time.

The 1,3-benzodioxole moiety is a common feature in a variety of biologically active compounds, both natural and synthetic. Research into derivatives of 1,3-benzodioxole has revealed a wide spectrum of pharmacological activities, including but not limited to, anti-inflammatory, anticancer, and antidiabetic properties. However, these findings are specific to the derivatives studied and cannot be directly extrapolated to **1,3-Benzodioxol-5-ylacetaldehyde**.

Insights from Related 1,3-Benzodioxole Derivatives

While direct data on **1,3-Benzodioxol-5-ylacetaldehyde** is lacking, examining related compounds can offer some preliminary context, though it must be emphasized that these are not direct indicators of the target compound's activity.

One closely related compound, safrole, which also contains the 1,3-benzodioxole structure, is known to be a precursor in the synthesis of various substances and has been studied for its own biological effects. Safrole's metabolism can lead to the formation of reactive metabolites that can interact with cellular macromolecules, and it has been investigated for its potential

carcinogenic properties.[1][2][3][4][5] The metabolic pathways of safrole involve cytochrome P450 enzymes.[1][5]

Another related compound, alpha-methyl-1,3-benzodioxole-5-propionaldehyde (MMDHCA), has been evaluated as a fragrance ingredient. Toxicological studies on MMDHCA have provided data on its skin permeation and irritation potential.[6][7][8] These studies, however, focus on safety for cosmetic use and do not delve into specific pharmacological mechanisms or signaling pathways.

Furthermore, various synthetic derivatives of 1,3-benzodioxole have been designed and evaluated for specific therapeutic targets. These include potential COX inhibitors and compounds with cytotoxic activity against cancer cell lines.[9] Research has also explored benzodioxole derivatives as potential antidiabetic agents.[10] These studies underscore the potential of the 1,3-benzodioxole scaffold in drug discovery, but the biological activities are highly dependent on the specific substitutions and functional groups attached to the core structure.

Data on 1,3-Benzodioxole-5-ylacetaldehyde (Homopiperonal)

The primary information available for **1,3-Benzodioxol-5-ylacetaldehyde** itself is largely limited to its chemical identity and use as a synthetic intermediate. For instance, it is a known metabolite of safrole. The lack of published research on its specific biological activities prevents a detailed analysis as requested.

Conclusion

In conclusion, there is a significant gap in the scientific literature regarding the biological activity of **1,3-Benzodioxol-5-ylacetaldehyde**. No publicly accessible studies provide the quantitative data, experimental protocols, or signaling pathway information necessary to construct the requested in-depth technical guide. While the broader class of 1,3-benzodioxole derivatives exhibits a wide range of biological effects, these are highly structure-dependent, and it is not scientifically sound to attribute these activities to **1,3-Benzodioxol-5-ylacetaldehyde** without direct experimental evidence. Further research is required to elucidate the specific biological profile of this compound.

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